Introduction: Unveiling the Potential of a Niche Pyridine Derivative

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Compound of Interest

Compound Name:	*3-(2,3-Dimethylphenyl)pyridin-4-amine*
CAS No.:	*1125448-06-7*
Cat. No.:	*B1498476*

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3-(2,3-Dimethylphenyl)pyridin-4-amine, with CAS Number 1125448-06-7, is a substituted aminopyridine that has emerged as a valuable building block in medicinal chemistry and drug discovery.[1] Its unique structural architecture, featuring a dimethylphenyl moiety appended to a 4-aminopyridine core, offers a versatile scaffold for the synthesis of more complex molecules. The 4-aminopyridine framework is a well-established pharmacophore known for its diverse biological activities, while the dimethylphenyl group provides steric and electronic properties that can be fine-tuned to optimize interactions with biological targets. This guide provides a comprehensive overview of the commercial sourcing, synthesis, quality control, and potential applications of **3-(2,3-Dimethylphenyl)pyridin-4-amine**, tailored for researchers and scientists in the pharmaceutical and biotechnology sectors.

Part 1: Sourcing and Evaluation of Commercial Suppliers

The procurement of high-quality starting materials is a critical first step in any research and development endeavor. For **3-(2,3-Dimethylphenyl)pyridin-4-amine**, several chemical suppliers offer various grades and quantities. When selecting a supplier, it is imperative to

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consider not only the cost but also the purity, consistency, and the availability of comprehensive analytical data.

Commercial Supplier Overview

The following table summarizes a known commercial supplier for **3-(2,3-Dimethylphenyl)pyridin-4-amine**, providing key specifications for consideration. Researchers are encouraged to request a Certificate of Analysis (COA) for each batch to verify its quality and purity.

Supplier	CAS Number	Molecular Formula	Molecular Weight	Purity/Specification	Storage Conditions
BLDpharm	1125448-06-7	C13H14N2	198.26 g/mol	Not specified, research grade	Sealed in dry, 2-8°C, may require cold-chain transportation

Table 1: Commercial Supplier and Specifications for **3-(2,3-Dimethylphenyl)pyridin-4-amine**. [1]

Supplier Validation: A Self-Validating System

To ensure the integrity of your research, a rigorous supplier validation process is recommended:

- Request a Certificate of Analysis (COA): The COA should detail the compound's identity, purity (typically determined by HPLC or GC), and the analytical methods used. It should also include data from spectroscopic analysis such as ^{1}H NMR and Mass Spectrometry.
- In-house Quality Control: Upon receipt, perform your own analytical tests to confirm the identity and purity of the compound. This can include running a ^{1}H NMR spectrum and an LC-MS analysis to compare with the data provided by the supplier.
- Batch-to-Batch Consistency: For long-term projects, it is advisable to inquire about the supplier's batch-to-batch consistency and to potentially reserve a larger quantity from a

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single batch to ensure uniformity throughout your experiments.

Part 2: Synthesis and Characterization

While direct purchasing is often the most convenient option, understanding the synthetic route of **3-(2,3-Dimethylphenyl)pyridin-4-amine** is crucial for anticipating potential impurities and for custom synthesis needs. A plausible and efficient method for its synthesis involves a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

Proposed Synthesis Workflow

The synthesis can be envisioned as the coupling of a suitable halopyridine with a boronic acid derivative. A common approach would be the reaction of 4-amino-3-bromopyridine with (2,3-dimethylphenyl)boronic acid.

Caption: Proposed Suzuki-Miyaura coupling for synthesis.

Experimental Protocol: Synthesis of 3-(2,3-Dimethylphenyl)pyridin-4-amine

This protocol is a representative method based on standard Suzuki-Miyaura coupling procedures.[2]

- Reaction Setup: In a reaction vessel, combine 4-amino-3-bromopyridine (1 equivalent), (2,3-dimethylphenyl)boronic acid (1.2 equivalents), a palladium catalyst such as $Pd(PPh_3)_4$ (0.05 equivalents), and a base like potassium carbonate (2 equivalents).
- Solvent Addition: Add a suitable solvent system, for example, a mixture of 1,4-dioxane and water.
- Reaction Conditions: Heat the mixture under an inert atmosphere (e.g., nitrogen or argon) at a temperature ranging from 80-100 °C for several hours.
- Monitoring: Monitor the reaction's progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

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- Work-up: Once the reaction is complete, cool the mixture to room temperature. Perform an aqueous work-up by adding water and extracting the product with an organic solvent like ethyl acetate.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield the final compound.

Quality Control and Characterization

The final product should be characterized to confirm its identity and purity.

- ^{1}H and ^{13}C NMR: To confirm the chemical structure and identify any residual solvents or impurities.
- LC-MS: To determine the molecular weight and assess purity.
- HPLC: To quantify the purity of the compound.
- Melting Point: As a physical indicator of purity.

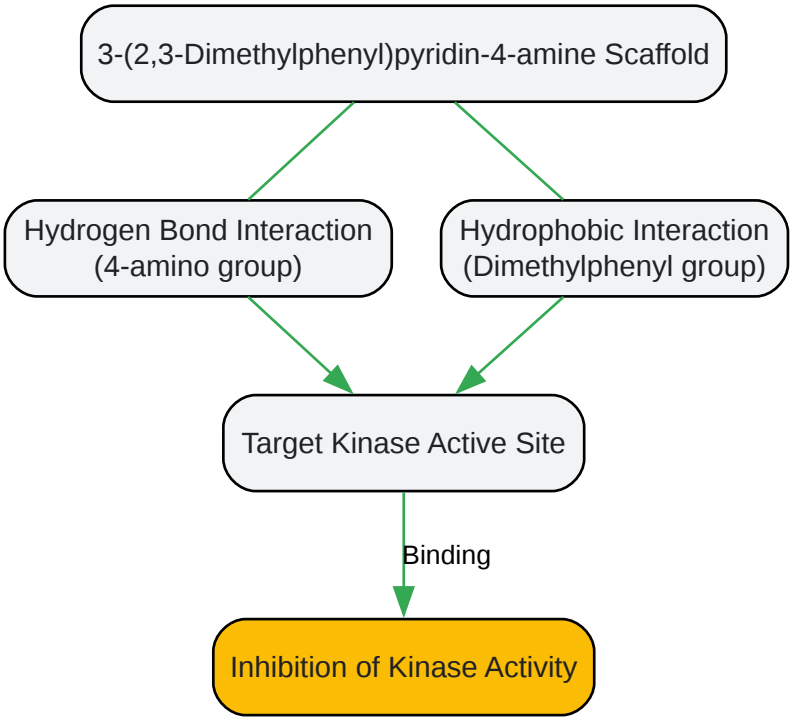
Part 3: Applications in Research and Drug Development

Substituted aminopyridines are a cornerstone of modern medicinal chemistry. 3,4-diaminopyridine, for instance, has known actions in the nervous system.[3] The structural motif of **3-(2,3-Dimethylphenyl)pyridin-4-amine** makes it a promising candidate for various therapeutic areas.

Potential as a Kinase Inhibitor Scaffold

Many kinase inhibitors incorporate a substituted pyridine or pyrimidine ring system that forms key hydrogen bond interactions within the ATP-binding site of the kinase. For instance, N-(pyridin-3-yl)pyrimidin-4-amine analogues have been identified as potent CDK2 inhibitors.[4] The 4-amino group of **3-(2,3-Dimethylphenyl)pyridin-4-amine** can act as a crucial hydrogen bond donor, while the dimethylphenyl group can be tailored to fit into hydrophobic pockets of the target protein.

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Caption: Interaction model with a kinase active site.

Protocol 2: In Vitro Kinase Inhibition Assay

This protocol outlines a general method for assessing the inhibitory activity of **3-(2,3-Dimethylphenyl)pyridin-4-amine** against a target kinase.

- Compound Preparation: Prepare a stock solution of **3-(2,3-Dimethylphenyl)pyridin-4-amine** in DMSO and create serial dilutions.
- Reaction Mixture: In a microplate, add the kinase enzyme, a specific substrate, and the test compound at various concentrations in a kinase assay buffer.
- Initiation: Start the kinase reaction by adding ATP.
- Incubation: Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- Detection: Stop the reaction and measure kinase activity using a suitable detection reagent, such as one that quantifies the amount of ADP produced.

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- Data Analysis: Measure the signal (e.g., luminescence) using a plate reader. Calculate the percent inhibition for each concentration relative to a vehicle control and determine the IC_{50} value.[5]

Use in Fragment-Based Drug Discovery (FBDD)

With a molecular weight under 200 g/mol , this compound is also suitable for use in fragment-based screening campaigns to identify starting points for the development of novel therapeutics.

Conclusion

3-(2,3-Dimethylphenyl)pyridin-4-amine is a readily available chemical entity with significant potential in drug discovery and development. Its utility as a versatile scaffold, particularly in the design of kinase inhibitors, makes it a compound of interest for medicinal chemists. By ensuring rigorous supplier validation and in-house quality control, researchers can confidently incorporate this building block into their synthetic and screening workflows, paving the way for the discovery of next-generation therapeutics.

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